

Reconstitution protocol for lyophilized Galanin Receptor Ligand M35

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Compound of Interest

Compound Name: Galanin Receptor Ligand M35

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Technical Support Center: Galanin Receptor Ligand M35

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the reconstitution, handling, and troubleshooting of lyophilized **Galanin Receptor Ligand M35**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized M35?

A1: The recommended starting solvent for M35 is sterile, distilled water.^{[1][2][3]} If solubility is limited in water, other solvents such as DMSO or acetonitrile can be used.^{[1][4][5]} It is always advisable to test the solubility with a small amount of the peptide before dissolving the entire stock.^[6]

Q2: How can I improve the solubility of M35?

A2: If M35 does not readily dissolve, gentle warming of the solution to 37°C or sonication in an ultrasonic bath for a short period can aid in dissolution.^[4] Avoid vigorous shaking or vortexing, as this can cause the peptide to aggregate.^[7]

Q3: What are the recommended storage conditions for lyophilized and reconstituted M35?

A3: Lyophilized M35 powder should be stored at -20°C and protected from light, as it can be hygroscopic.[1][8][9] Once reconstituted, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[4][10]

Q4: What is the stability of the reconstituted M35 solution?

A4: Reconstituted M35 solutions are stable for up to one month when stored at -20°C and for up to six months when stored at -80°C.[4][10] It is crucial to aliquot the stock solution to prevent degradation from multiple freeze-thaw cycles.

Q5: At what concentrations does M35 act as an antagonist versus an agonist?

A5: M35 exhibits a dual effect on galanin receptors. At low nanomolar concentrations (e.g., 1 nM), it acts as a galanin receptor antagonist.[10][11] However, at higher concentrations (e.g., 15-30 nM), it can act as a galanin receptor agonist, inhibiting forskolin-stimulated cAMP production.[10][11][12]

Quantitative Data Summary

The following tables summarize the key quantitative data for the reconstitution and storage of **Galanin Receptor Ligand M35**.

Table 1: Solubility Data

Solvent	Concentration	Notes
Water	Up to 2 mg/mL[1][9], 30 mg/mL[5], 50 mg/mL[4]	Sonication may be required[4].
DMSO	90 mg/mL[5], 100 mg/mL[4]	Sonication may be required[4].
Acetonitrile	Recommended if solubility in water is poor[1][9].	-

Table 2: Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to one year[9]	Protect from light; hygroscopic[1][9].
Reconstituted Solution	-20°C	Up to 1 month[4][10]	Aliquot to avoid freeze-thaw cycles.
Reconstituted Solution	-80°C	Up to 6 months[4][10]	Recommended for long-term storage.

Experimental Protocols

Protocol for Reconstitution of Lyophilized M35

- **Preparation:** Before opening, bring the vial of lyophilized M35 to room temperature. This prevents condensation from forming inside the vial.
- **Solvent Addition:** Add the appropriate volume of sterile, distilled water or another recommended solvent (see Table 1) to the vial. Aim for a stock solution concentration of 1-2 mg/mL.[6]
- **Dissolution:** Gently swirl or roll the vial to dissolve the peptide.[13] Avoid vigorous shaking.[7] [14] If necessary, use an ultrasonic bath or warm the solution to 37°C for a short period to aid dissolution.[4]
- **Visual Inspection:** Ensure the solution is clear and free of any particulate matter before use. [7]
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, divide the reconstituted stock solution into smaller, single-use aliquots. Store these aliquots at -20°C or -80°C.[4][10]

Troubleshooting Guide

Issue 1: The M35 peptide will not dissolve.

- **Possible Cause:** The peptide has low solubility in the chosen solvent.

- Solution:
 - Try gentle warming of the solution to 37°C.[4]
 - Use an ultrasonic bath to aid in solubilization.[4]
 - If using water, try reconstituting in a small amount of an organic solvent like DMSO or acetonitrile first, and then dilute with your aqueous buffer.[1][6]

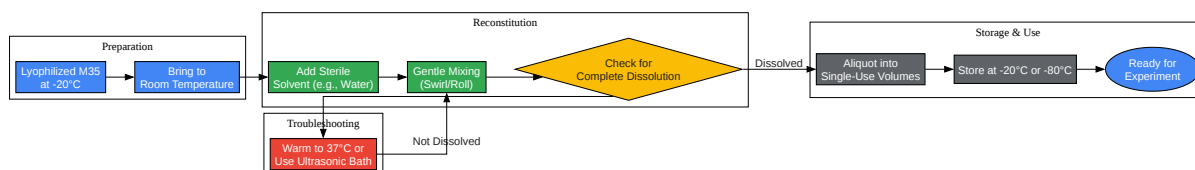
Issue 2: The reconstituted solution appears cloudy or has precipitates.

- Possible Cause 1: The solubility limit of the peptide has been exceeded.
- Solution 1: Dilute the solution with more solvent to decrease the concentration.
- Possible Cause 2: The peptide is aggregating.
- Solution 2: Avoid vigorous mixing. Use gentle swirling or inversion to dissolve the peptide.[7]
Ensure the storage conditions are appropriate and that the solution has not undergone multiple freeze-thaw cycles.

Issue 3: Inconsistent experimental results.

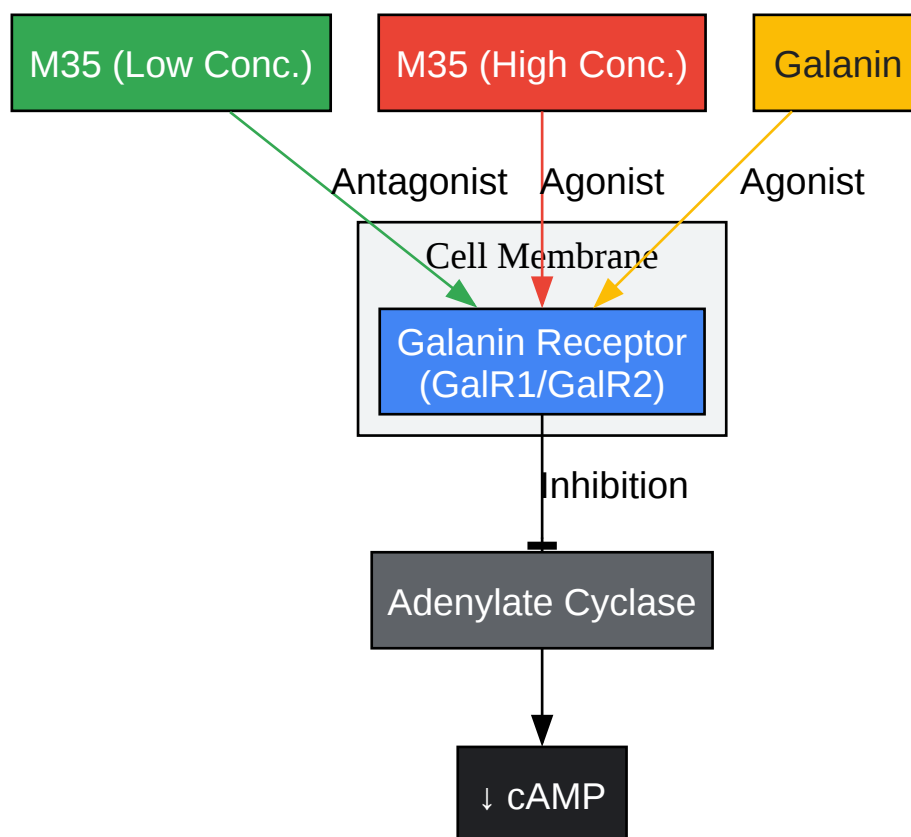
- Possible Cause 1: Inaccurate peptide concentration due to incomplete reconstitution.
- Solution 1: Ensure the peptide is fully dissolved before use. Visually inspect the solution for any undissolved particles.[7]
- Possible Cause 2: Degradation of the peptide.
- Solution 2: Ensure proper storage of both the lyophilized powder and the reconstituted aliquots. Avoid repeated freeze-thaw cycles.
- Possible Cause 3: Dual agonist/antagonist activity of M35.
- Solution 3: Be mindful of the concentration-dependent effects of M35. Low nanomolar concentrations typically result in antagonistic activity, while higher concentrations can lead to agonistic effects.[10][11][12]

Visualizations



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Caption: Workflow for the reconstitution of lyophilized **Galanin Receptor Ligand M35**.



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Caption: Simplified signaling pathway of M35 at Galanin Receptors.

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